

4-Isopropylphenyl Diphenyl Phosphate-d10 CAS number

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Compound of Interest

Compound Name: 4-Isopropylphenyl Diphenyl
Phosphate-d10

Cat. No.: B15557040

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A comprehensive technical guide on **4-Isopropylphenyl Diphenyl Phosphate-d10**, designed for researchers, scientists, and professionals in drug development.

Introduction

4-Isopropylphenyl diphenyl phosphate-d10 is the deuterated form of 4-isopropylphenyl diphenyl phosphate, an organophosphate ester. Due to its isotopic labeling, this compound serves as an invaluable internal standard for quantitative analyses using mass spectrometry techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). The non-labeled compound is a component of commercial flame retardant mixtures and is also used as a plasticizer. Understanding its analytical determination is crucial for environmental monitoring and toxicological studies.

Chemical and Physical Properties

The fundamental properties of **4-Isopropylphenyl Diphenyl Phosphate-d10** and its non-deuterated analog are summarized below.

Property	4-Isopropylphenyl Diphenyl Phosphate-d10	4-Isopropylphenyl Diphenyl Phosphate
Synonyms	p-Cumenyl Phenyl Phosphate-d10, Diphenyl 4-isopropylphenyl Phosphate-d10	p-Cumenyl Phenyl Phosphate, Diphenyl 4-isopropylphenyl Phosphate
CAS Number	2512202-12-7[1] (Note: Often referenced by the CAS of the unlabeled compound)	55864-04-5[2]
Molecular Formula	C ₂₁ H ₁₁ D ₁₀ O ₄ P	C ₂₁ H ₂₁ O ₄ P
Molecular Weight	378.42 g/mol [1]	368.36 g/mol
Appearance	Neat	Viscous light yellow liquid

Applications in Research and Analysis

The primary application of **4-Isopropylphenyl Diphenyl Phosphate-d10** is as an internal standard in analytical chemistry. Stable isotope-labeled standards are ideal for mass spectrometry-based quantification as they exhibit similar chemical and physical properties to the analyte of interest but are distinguishable by their mass-to-charge ratio. This allows for accurate correction of matrix effects and variations during sample preparation and analysis.

Experimental Protocols

Below is a generalized experimental protocol for the analysis of isopropylated triphenyl phosphates in environmental samples, utilizing **4-Isopropylphenyl Diphenyl Phosphate-d10** as an internal standard.

Sample Preparation: Solid Phase Extraction (SPE) of Dust Samples

- **Sample Collection and Sieving:** Collect dust samples and sieve them to a particle size of less than 500 µm.

- Internal Standard Spiking: Spike a known amount of the dust sample with a solution of **4-Isopropylphenyl Diphenyl Phosphate-d10**.
- Extraction: Perform an extraction of the spiked sample, for example, using sonication with dichloromethane.
- Solid Phase Extraction (SPE) Cleanup:
 - Condition an SPE cartridge (e.g., Florisil) with an appropriate solvent.
 - Load the sample extract onto the cartridge.
 - Wash the cartridge to remove interfering compounds.
 - Elute the target analytes and the internal standard with a suitable solvent such as ethyl acetate.
- Concentration: Evaporate the eluate to a smaller volume under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the dried extract in a solvent compatible with the analytical instrument.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

Parameter	Typical Value
Gas Chromatograph	Agilent 6890 or similar
Column	DB-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent
Injector Temperature	280 °C
Oven Program	Start at 100 °C, hold for 2 min, ramp to 300 °C at 10 °C/min, hold for 10 min
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Mass Spectrometer	Agilent 5975 or similar
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Monitored Ions (m/z)	To be determined based on the mass spectra of the analyte and internal standard

Visualizations

Experimental Workflow

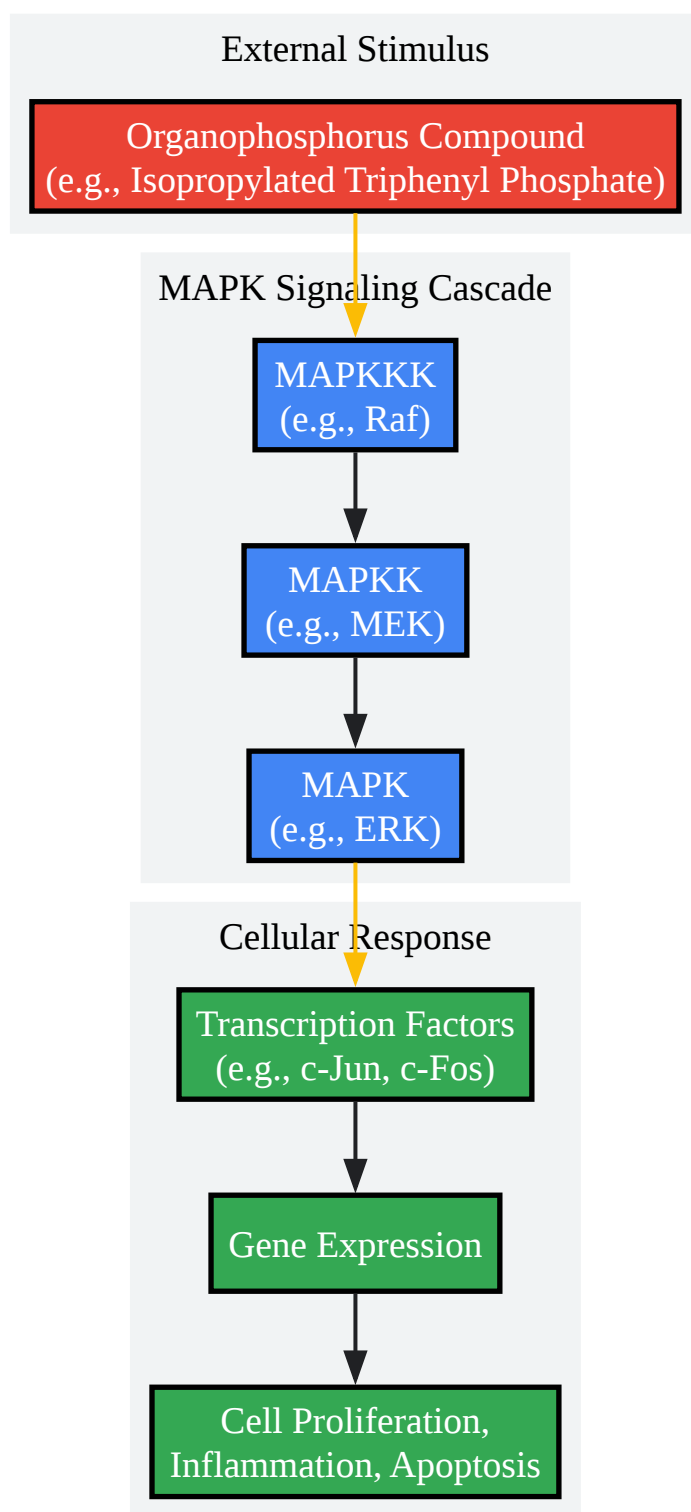


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Caption: A generalized workflow for the analysis of isopropylated triphenyl phosphates in dust samples.

Potential Biological Signaling Pathway

The non-deuterated form of this compound and other organophosphate esters have been shown to impact various biological pathways. Organophosphorus compounds, in general, are known to induce Mitogen-Activated Protein Kinase (MAPK) signaling pathways, which are involved in cellular responses to external stimuli.



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Caption: Potential involvement of organophosphorus compounds in the MAPK signaling pathway.

Toxicological Profile of Isopropylated Triphenyl Phosphates (ITPs)

While **4-Isopropylphenyl Diphenyl Phosphate-d10** is used as an analytical standard, the toxicological properties of its non-deuterated counterpart and related ITPs are of significant interest to researchers.

- **Endocrine Disruption:** ITPs are suspected of damaging fertility and the unborn child.[3] Studies have shown that ITPs can act as endocrine-disrupting chemicals, for instance, by increasing steroid production in Leydig cells.[3]
- **Metabolic Effects:** Exposure to ITPs has been linked to increased liver and adrenal gland weight in animal studies.[4] It has also been associated with elevated serum levels of total cholesterol and high-density lipoprotein cholesterol.[4]
- **Neurotoxicity:** Some isomers of isopropylphenyl diphenyl phosphate have the potential to cause neurotoxicity at high exposure levels, particularly those with ortho-substitution.[5]
- **Metabolism:** In vivo, ITPs are rapidly metabolized. The primary metabolite of 4-isopropylphenyl diphenyl phosphate is mono-isopropylphenyl phenyl phosphate (ip-PPP).[6] Further metabolism can lead to the formation of diphenyl phosphate (DPPH).[6]

Conclusion

4-Isopropylphenyl Diphenyl Phosphate-d10 is a critical tool for the accurate quantification of its non-deuterated analog in various matrices. Its use as an internal standard allows for reliable monitoring of human and environmental exposure to this class of organophosphate flame retardants. The growing body of research on the toxicological effects of ITPs underscores the importance of precise analytical methods to assess their impact on biological systems. The provided experimental framework and pathway visualizations offer a foundational guide for researchers in this field.

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